Proper Disposal of Ethyl 2,3-dibromo-3-phenylpropanoate: A Comprehensive Guide

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Compound of Interest	
Compound Name:	*Ethyl 2,3-dibromo-3-phenylpropanoate*
CAS No.:	*5464-70-0*
Cat. No.:	*B1222602*

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents is paramount. This document provides essential safety and logistical information for the proper disposal of **Ethyl 2,3-dibromo-3-phenylpropanoate**, ensuring compliance with safety protocols and environmental regulations.

Safety and Hazard Information

Ethyl 2,3-dibromo-3-phenylpropanoate is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it presents the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[1][2]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.[1][2]

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Precautionary statements advise avoiding breathing dust, fumes, gas, mist, vapors, or spray and washing skin thoroughly after handling.[1][3] Personal protective equipment (PPE), including protective gloves, eye protection, and face protection, is mandatory when handling this chemical.[1][3]

Quantitative Data Summary

While specific quantitative limits for disposal are not detailed in the provided safety data sheets, the following table summarizes key hazard information.

Hazard Classification	GHS Category	Precautionary Statement Codes
Skin Irritation	2	P264, P280, P302+P352, P332+P317, P362+P364
Serious Eye Irritation	2A	P280, P305+P351+P338, P337+P313
Specific Target Organ Toxicity	3	P261, P271, P304+P340, P319, P403+P233, P405

Disposal Protocol

The primary recommended method for the disposal of **Ethyl 2,3-dibromo-3-phenylpropanoate** is through a licensed hazardous waste disposal company. An alternative, where permissible and equipped, is incineration.

Method 1: Licensed Disposal Company

- Segregation and Storage:
  - Store waste **Ethyl 2,3-dibromo-3-phenylpropanoate** in a designated, well-ventilated, and locked-up area.[1][3]
  - Keep the container tightly closed.[1][3]

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- The container must be clearly labeled as "Hazardous Waste" and include the chemical name: "**Ethyl 2,3-dibromo-3-phenylpropanoate**".

- Contact a Licensed Waste Disposal Company:
  - Engage a certified hazardous waste management service to arrange for pickup and disposal.
  - Provide the Safety Data Sheet (SDS) to the disposal company to ensure they are aware of the material's hazards and handling requirements.

- Documentation:
  - Maintain a "cradle-to-grave" record of the hazardous waste, from generation to final disposal, as required by regulations like the Resource Conservation and Recovery Act (RCRA).[4][5][6]

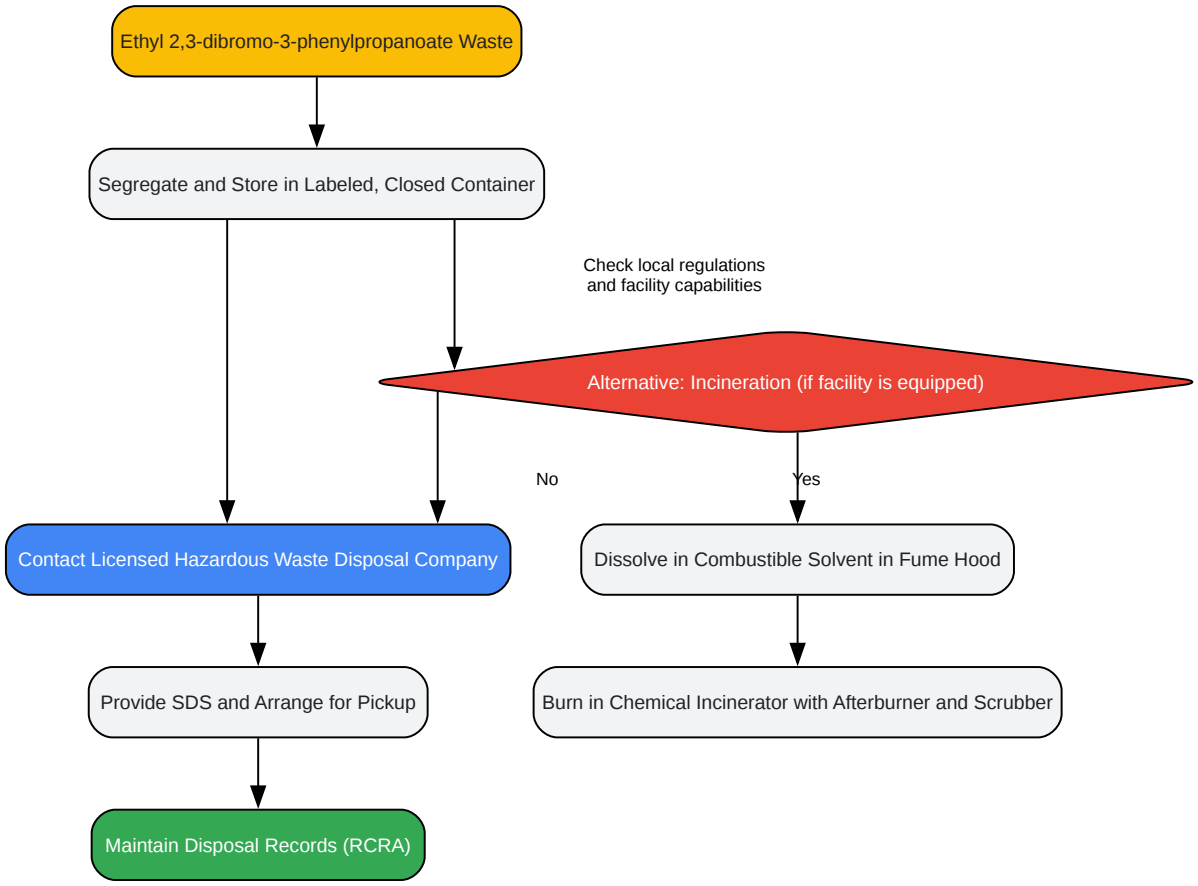
Method 2: Incineration (Requires specialized facilities)

- Solvent Dilution:
  - Under a certified chemical fume hood, dissolve or mix the **Ethyl 2,3-dibromo-3-phenylpropanoate** with a combustible solvent.

- Incineration:
  - The resulting mixture should be burned in a chemical incinerator equipped with an afterburner and a scrubber to neutralize harmful combustion byproducts.[7]

Disposal Workflow

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Caption: Disposal decision workflow for **Ethyl 2,3-dibromo-3-phenylpropanoate**.

Regulatory Framework

The disposal of hazardous waste is governed by federal and state regulations. In the United States, the Environmental Protection Agency (EPA) implements the Resource Conservation and Recovery Act (RCRA), which establishes a comprehensive framework for managing hazardous waste from its generation to its final disposal.[4][8] States may have their own, often more stringent, regulations that must also be followed.[4] It is the responsibility of the waste

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generator to ensure that the disposal of **Ethyl 2,3-dibromo-3-phenylpropanoate** complies with all applicable national and local laws.[5]

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